

HF Cleavage Protocol for Boc-Asp(Ofm)-OH

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Compound Focus: Boc-Asp-Ofm

CAS No.: 129046-87-3

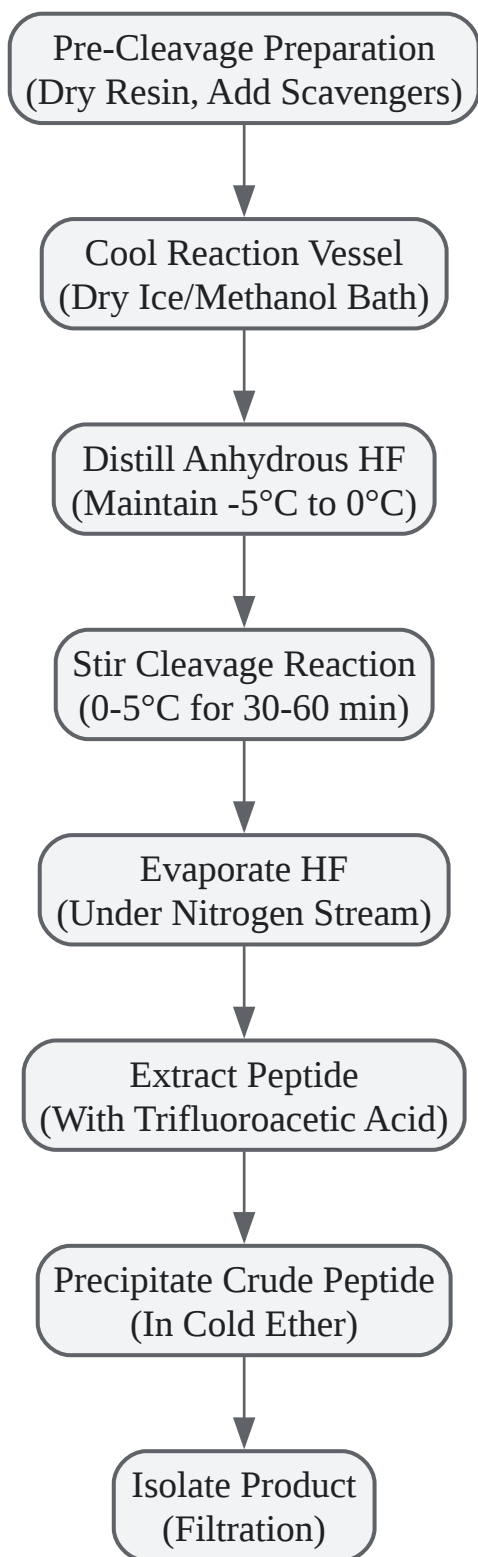
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The table below summarizes the key parameters for a standard HF cleavage procedure. The Ofm (fluorenylmethyl) group on the aspartic acid side chain is cleaved under the same strong acid conditions that release the peptide from the resin [1] [2].

Parameter	Specification
Primary Reagent	Anhydrous Hydrogen Fluoride (HF) [1]
Typical Scale	0.2 mmol peptide-resin [1] [2]
HF Volume	10 mL [1] [2]
Reaction Temperature	0°C to 5°C [1] [2]
Reaction Time	30-60 minutes (up to 2 hours for peptides with Arg(Tos)) [1] [2]
Key Scavengers	For general peptides: p-Cresol and Dimethyl Sulfide (DMS) . For peptides containing Cysteine: add p-Thiocresol [1] [2].

The general workflow for the cleavage and subsequent precipitation of the crude peptide is as follows:



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Critical Safety and Handling Procedures

Working with anhydrous HF is extremely dangerous and requires specialized equipment and strict safety protocols. **Under no circumstances should HF be handled without proper training and equipment.**

- **Apparatus:** All procedures **must** be performed in a dedicated, HF-resistant cleavage apparatus inside a fume hood with an acid scrubber. Glass cannot be used as HF dissolves it rapidly and exothermically [1].
- **Personal Protective Equipment (PPE):** A full face shield, rubber apron, and heavy-duty rubber gloves are mandatory. Proper eye protection is non-negotiable [1].
- **First Aid:** Immediate and specialized first aid protocols for HF exposure must be in place before starting any work. This includes calcium gluconate gel for skin contact [3].

Troubleshooting Common Issues

Here are solutions to some specific problems you might encounter during cleavage.

Issue	Cause & Solution
Low Yield or Purity	Cause: Incomplete cleavage or side reactions. Solution: Ensure the resin is thoroughly dried before cleavage to prevent water from interfering. For difficult sequences, extend the reaction time to 2 hours [1].
Side Reactions (Aspartimide Formation)	Cause: The aspartic acid side chain can cyclize, especially in Asp-Gly sequences. Solution: Perform the cleavage at a low temperature (5°C or lower) to minimize this side reaction [1] [2].
Alkylation of Tryptophan	Cause: If your peptide also contains Trp, it can be alkylated by carbonium ions. Solution: Use anisole as a scavenger. Avoid thioanisole in HF cleavages, as its cation adducts can alkylate Trp [1] [2].

Frequently Asked Questions

What are the alternatives to HF cleavage?

While HF is the most versatile method for Boc chemistry, **Trifluoromethanesulfonic Acid (TFMSA)** and **Trimethylsilyl Triflate (TMSOTf)** are alternatives. They are still extremely corrosive but do not require a

specialized HF apparatus. Note that TFMSA does not efficiently remove the OcHx (cyclohexyl ester) protecting group [1] [2].

Is any pre-cleavage treatment needed for Boc-Asp(Ofm)?

Unlike His(Dnp) or Trp(For), the **Asp(Ofm) side-chain protecting group does not require special pre-cleavage treatment**. It is removed during the main HF cleavage reaction alongside the other protecting groups [1] [2].

Why is my cleavage slow or incomplete?

If your peptide contains **Arg(Tos)**, the deprotection is slow. You may need to extend the cleavage time to **up to 2 hours** at 0-5°C to ensure complete reaction [1] [2].

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References

1. Boc Resin Cleavage Protocol [sigmaaldrich.com]
2. peptides from Merrifield Cleaving ; TFMSA resin ; cleavage ... HF [peptide.com]
3. Methods, setup and safe handling for anhydrous hydrogen... | CoLab [colab.ws]

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